

Application Note: Kinetic Profiling of Methyl Methylcarbamate (MMC)

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Compound of Interest

Compound Name: Methyl methylcarbamate

CAS No.: 6642-30-4

Cat. No.: B1583377

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Executive Summary

Methyl methylcarbamate (MMC) serves as a fundamental structural motif in the design of carbamate-based prodrugs, acetylcholinesterase inhibitors, and agrochemicals. Understanding its kinetic stability—specifically its hydrolytic degradation and aminolysis rates—is critical for predicting in vivo half-life and shelf-life stability.

This guide provides a rigorous, field-proven framework for characterizing MMC kinetics. Unlike aromatic carbamates, MMC lacks a strong UV chromophore, rendering standard spectrophotometric methods (e.g., measuring phenoxide release) ineffective. Therefore, this protocol prioritizes In Situ ¹H-NMR Spectroscopy and pH-Stat Titrimetry as the gold standards for aliphatic carbamate kinetics.

Theoretical Framework: Mechanistic Duality

The reactivity of MMC (

) is governed by the competition between elimination and addition-elimination pathways, heavily influenced by pH and nucleophile basicity.

Alkaline Hydrolysis: The E1cB Mechanism

In aqueous alkaline media, N-monosubstituted carbamates like MMC predominantly degrade via the Elimination-Conjugate Base (E1cB) mechanism, rather than the standard

tetrahedral addition pathway common to esters.

- Deprotonation: The N-H proton is acidic (), allowing rapid equilibrium with hydroxide to form the carbamate anion.
- Elimination (Rate-Limiting): The anion eliminates the methoxide group (), collapsing to form Methyl Isocyanate (MIC).
- Hydration: The highly reactive MIC intermediate is rapidly attacked by water/hydroxide to form methylamine and carbonate.

Key Kinetic Signature: The rate is first-order with respect to

and often displays a positive entropy of activation (

), consistent with the dissociative nature of the E1cB transition state.

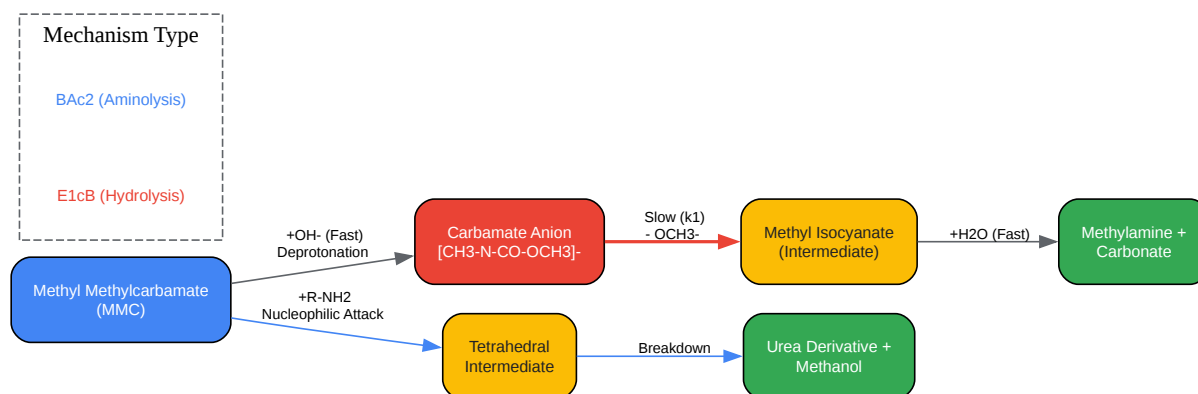
Aminolysis: The Tetrahedral Intermediate

Reaction with amines (drug conjugation or protein binding) typically proceeds via nucleophilic attack at the carbonyl carbon, forming a zwitterionic tetrahedral intermediate (

). This pathway is essential for understanding MMC's potential as an acylating agent in biological systems.

Visualization: Reaction Pathways

The following diagram illustrates the divergent pathways for MMC degradation.



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Caption: Mechanistic bifurcation of MMC. Red path denotes E1cB alkaline hydrolysis; Blue path denotes BAc2 aminolysis.

Experimental Protocols

Protocol A: Hydrolysis Kinetics via pH-Stat Titrimetry

Objective: Determine the pseudo-first-order rate constant (

) of MMC hydrolysis. Why this method? Since MMC and its products are transparent in the UV-Vis range (

), monitoring the consumption of hydroxide ions required to neutralize the generated carbamic acid/carbonate is the most accurate quantitative method.

Materials

- Instrument: Automatic Titrator (e.g., Metrohm or Mettler Toledo) with pH-stat mode.
- Reactant: **Methyl methylcarbamate** (>98% purity).
- Titrant: 0.05 M NaOH (standardized).

- Background Electrolyte: 0.1 M KCl (to maintain constant ionic strength).
- Thermostat: Water jacketed reaction vessel set to 25.0 °C

0.1.

Workflow

- Preparation: Fill the reaction vessel with 20 mL of 0.1 M KCl solution. Purge with gas to remove dissolved (crucial, as background consumes base).
- Equilibration: Bring solution to target temperature (e.g., 25°C) and adjust pH to the desired setpoint (e.g., pH 10.0, 11.0, 12.0) using the titrator.
- Initiation: Inject a known amount of MMC (stock solution in minimal acetonitrile) to achieve a final concentration of ~5 mM.
- Monitoring: The hydrolysis produces methylamine and (which forms bicarbonate/carbonate, consuming). The titrator will automatically add NaOH to maintain the set pH.
- Data Acquisition: Record the volume of NaOH added () vs. time ().

Data Analysis

The reaction follows pseudo-first-order kinetics under constant pH.^[1]

- Plot vs. Time.

- Slope =
.
- Repeat at different pH values to determine the second-order rate constant
.

Protocol B: Mechanistic Validation via In Situ ^1H -NMR

Objective: Confirm the cleavage site and identify intermediates. Why this method? NMR provides structural resolution, distinguishing between O-methyl and N-methyl group environments during degradation.

Materials

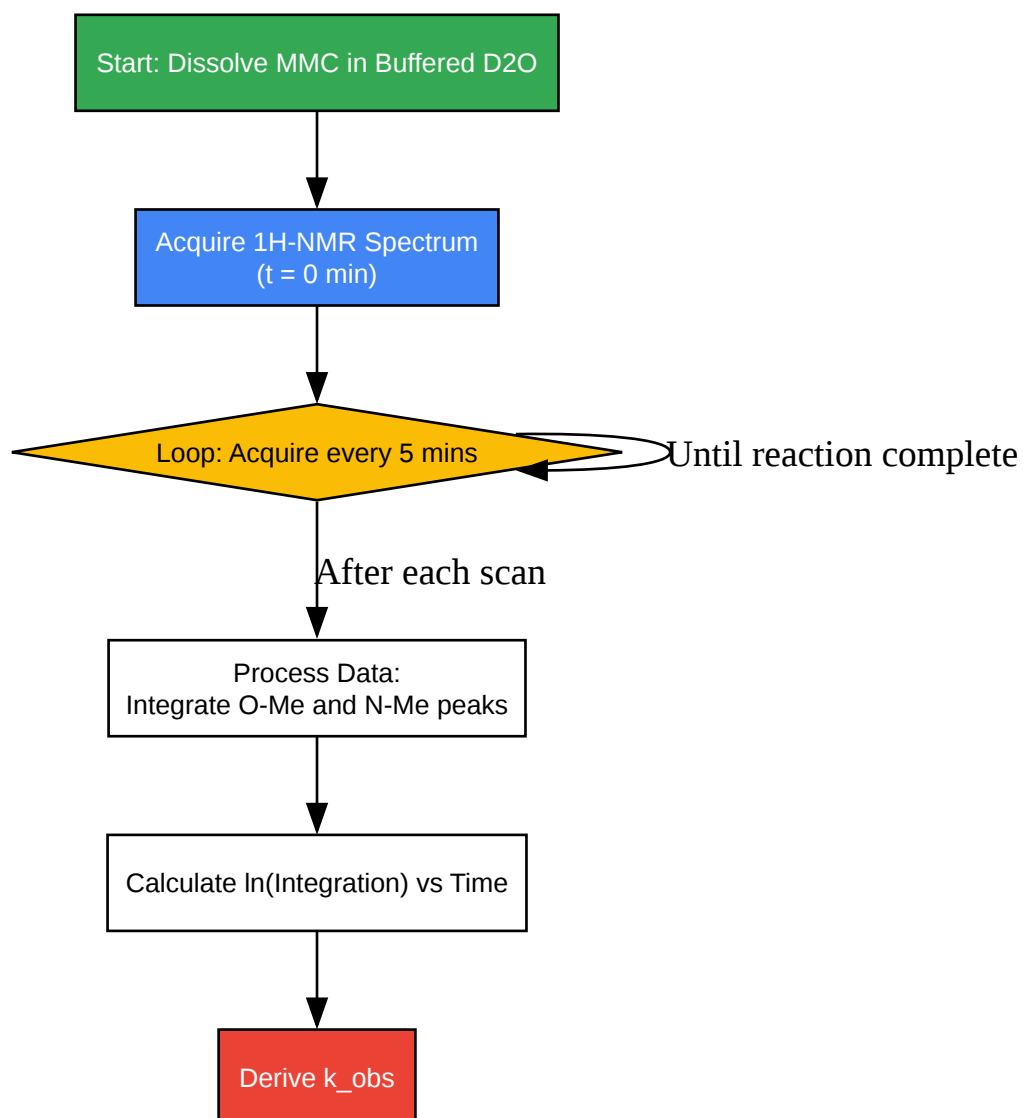
- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Solvent: Deuterium Oxide (
) with phosphate buffer (pD adjusted).
- Internal Standard: Sodium trimethylsilylpropanesulfonate (DSS) or t-Butanol.

Workflow

- Buffer Prep: Prepare a 0.1 M phosphate/carbonate buffer in
. Adjust pD (where
).
- Sample Prep: Dissolve MMC (10 mM) in the buffer at
. Transfer immediately to an NMR tube.
- Acquisition: Run an array of ^1H -NMR spectra every 5–10 minutes at a controlled temperature.
- Peak Tracking:

- Reactant (MMC): Monitor the decay of the O-methyl singlet (ppm) and N-methyl singlet (ppm).
- Product (Methanol): Monitor the growth of the methanol singlet (ppm).
- Product (Methylamine): Monitor the growth of methylamine peaks (ppm).

Workflow Visualization



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Caption: Step-by-step workflow for NMR kinetic monitoring.

Summary of Kinetic Parameters

When conducting these studies, organize your data into the following standard format for publication or internal reporting.

Parameter	Symbol	Unit	Significance
Observed Rate Constant			Rate at a specific pH. [1] [2]
Second-Order Rate Constant			Intrinsic reactivity toward hydroxide.
Activation Energy			Derived from Arrhenius plot (vs).
Entropy of Activation			Positive values suggest E1cB (dissociative); Negative suggest BAc2.
Solvent Isotope Effect		Dimensionless	Values > 1 support proton transfer in the rate-determining step.

References

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